

PBO efficacy validation in pyrethroid-resistant mosquito populations

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Compound Focus: Piperonyl Butoxide

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Efficacy of PBO-Pyrethroid Nets Against Resistant Mosquitoes

ITN Product (Type)	Comparator	Testing Method	Key Efficacy Findings (Mortality)	Wash Durability & AI Retention
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| **Vector Guard** (alpha-cypermethrin + PBO, mosaic) [1] | Royal Sentry 2.0 (alpha-cypermethrin-only); Olyset Plus (permethrin + PBO) [1] | Experimental hut trial (Covè, Benin); wild, pyrethroid-resistant *An. gambiae s.l.* [1] | • **Unwashed:** 36.4% mortality • **After 20 washes:** 17.2% mortality • **Non-inferior** to Olyset Plus [1] | • **PBO retention:** 83% after 20 washes • **Alpha-cypermethrin retention:** >94% after 20 washes [1] | | **Olyset Plus** (permethrin + PBO) [1] | Vector Guard; Royal Sentry 2.0 [1] | Experimental hut trial (Covè, Benin); wild, pyrethroid-resistant *An. gambiae s.l.* [1] | • **Unwashed:** 17.5% mortality • **After 20 washes:** 8.7% mortality [1] | • **PBO retention:** 40.2% after 20 washes • **Permethrin retention:** 69.6% after 20 washes [1] | | **Olyset Plus** (Operational Use) [2] | Pyrethroid-only nets; Interceptor G2 | Durability monitoring (Mozambique); bioassays with pyrethroid-resistant *An. gambiae s.l.* (Akron strain) [2] | • **6 months:** 73% of nets met WHO efficacy threshold • **24 months:** 40% of nets met WHO efficacy threshold [2] | • **PBO content:** Degraded substantially; residual level was 8% of baseline at 24 months [2] | | **PermaNet 3.0** (deltamethrin + PBO) [3] | Untreated net; IRS interventions | Experimental hut trial (Covè,

Benin); wild, pyrethroid-resistant *An. gambiae s.l.* [3] | • **Alone:** 22-26% mortality • **With Pirimiphos-methyl IRS:** 55-59% mortality (antagonistic interaction) [3] | Information not specified in the provided search results |

Detailed Experimental Protocols

The data in the table above were generated using standardized entomological testing methods. Here are the details of the key protocols:

Experimental Hut Trials

This method evaluates an intervention's performance under semi-natural conditions against wild, free-flying mosquitoes.

- **Hut Design:** West African-style huts (e.g., at the CREC/LSHTM station in Covè, Benin) with openings (e.g., baffled eave gaps) that allow mosquitoes to enter freely. Window traps capture exiting mosquitoes [1] [3].
- **Procedure:** Each hut is assigned a treatment (e.g., a specific type of net). A human sleeper occupies the hut overnight. In the morning, mosquitoes are collected from the room and traps [1].
- **Primary Endpoints:**
 - **Mortality:** The proportion of collected mosquitoes that are dead after a 24-hour holding period [1].
 - **Blood-Feeding Inhibition:** The reduction in the rate of blood-fed mosquitoes compared to the control hut with an untreated net [1].
- **Analysis:** Outcomes are compared between treatments to establish superiority or non-inferiority, often following WHO guidelines [1].

Cone and Tunnel Bioassays

These are more controlled laboratory tests used to assess the bioefficacy of net samples.

- **WHO Cone Bioassay:** A plastic cone is fixed on a net sample, and a specified number of mosquitoes are introduced into the cone for a timed exposure (e.g., 3 minutes). After exposure, mosquitoes are held for 24 hours to record mortality [2].

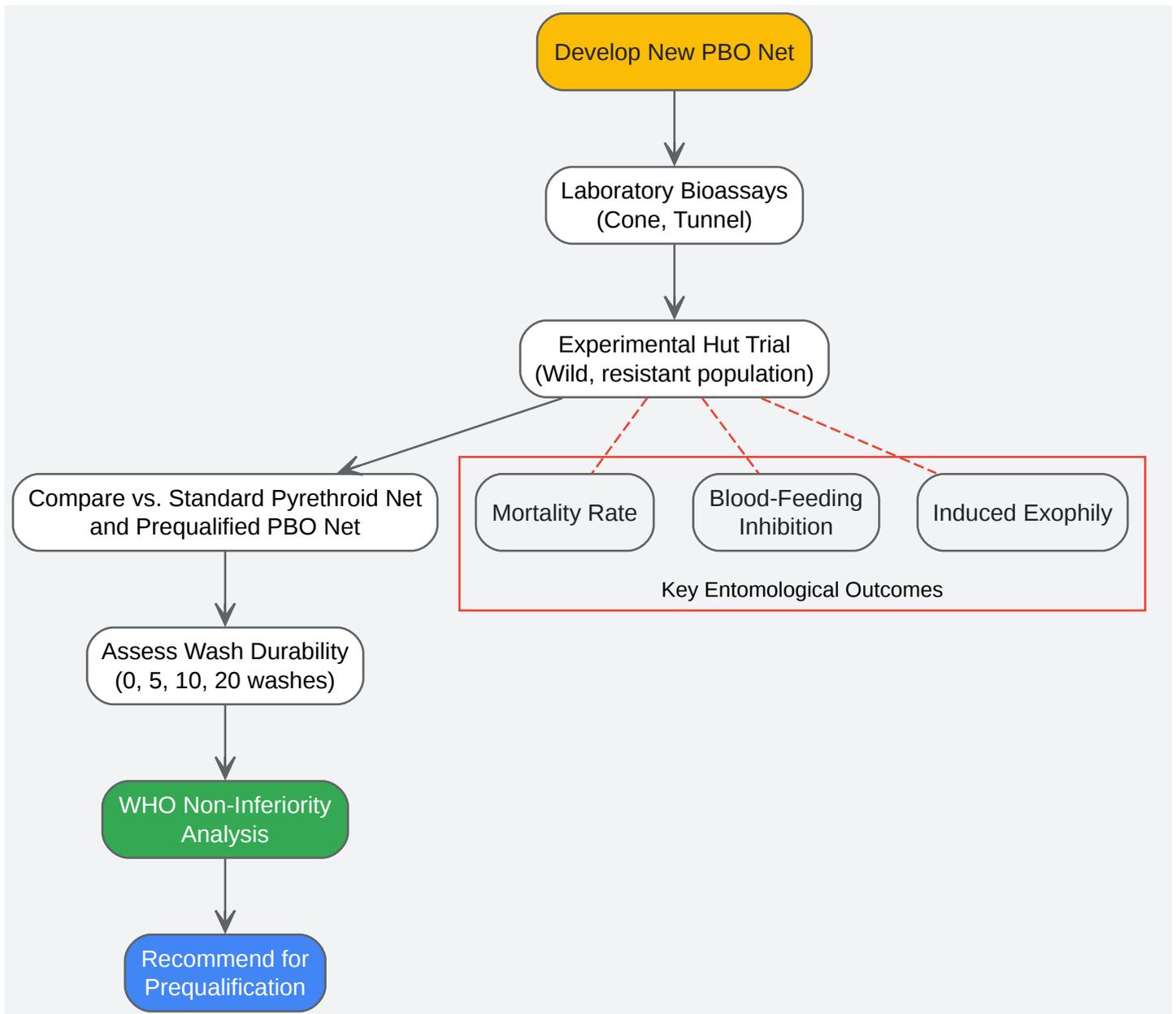
- **WHO Tunnel Test:** A glass or acrylic tunnel is divided by a net sample. Mosquitoes are released on one side, and a host (like a guinea pig) is placed on the other. The test runs for specific hours, after which mortality and blood-feeding rates are measured. This assesses the net's barrier and killing effects [2].

Susceptibility and Synergist Bioassays

These tests characterize the resistance profile of the local mosquito population.

- **WHO Tube Test:** Mosquitoes are exposed to insecticide-impregnated papers at a discriminating concentration for 1 hour. Knockdown is recorded, and mortality is assessed after 24 hours [1] [4].
- **Synergist Assays (PBO Assay):** Mosquitoes are pre-exposed to PBO (e.g., 4%) for 1 hour before being exposed to the pyrethroid. A significant increase in mortality after PBO pre-exposure indicates that metabolic resistance (mediated by P450 enzymes) is a major mechanism [1] [5].

The workflow below summarizes the process of evaluating a new PBO net, from initial testing to regulatory assessment.



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Key Factors Influencing PBO Net Efficacy

Research indicates that the performance of PBO nets is not uniform and is influenced by several critical factors:

- **Resistance Mechanisms:** PBO primarily inhibits cytochrome P450 enzymes. Its synergy is most effective where this metabolic resistance is dominant. In areas where **target-site resistance (kdr)**

mutations) is the primary mechanism with little metabolic involvement, PBO's ability to restore pyrethroid susceptibility is limited [1] [4].

- **Net Design and Durability:** The "mosaic" design of some nets (like Vector Guard, with PBO only on the roof) and the **wash resistance of the insecticide and synergist** are crucial. Faster loss of PBO compared to the pyrethroid, as seen with Olyset Plus, can lead to a rapid decline in performance [1] [2].
- **Intervention Interactions:** Combining PBO nets with certain IRS insecticides can be counterproductive. **Antagonism** has been observed with **pirimiphos-methyl IRS** because PBO inhibits the P450 enzymes needed to activate this pro-insecticide [3].

The diagram below illustrates how different resistance mechanisms in mosquitoes affect the efficacy of PBO.

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